

Stability and storage conditions for 4-Dibenzofuranol

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Compound of Interest

Compound Name: 4-Dibenzofuranol

Cat. No.: B176198

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Technical Support Center: 4-Dibenzofuranol

This technical support guide provides essential information on the stability and proper storage conditions for **4-Dibenzofuranol**, targeting researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Dibenzofuranol**?

For optimal stability, **4-Dibenzofuranol** should be stored at 2-8°C in a dry, well-ventilated area. [1][2] To prevent degradation, it is crucial to store the compound under an inert atmosphere, such as nitrogen, in a tightly sealed container.[1][2]

Q2: Is **4-Dibenzofuranol** sensitive to light or air?

While specific photosensitivity data for **4-Dibenzofuranol** is not readily available, it is best practice for aromatic compounds, especially phenols, to be protected from light. Therefore, storing it in an amber vial or a container wrapped in foil is recommended. The recommendation to store under an inert gas indicates a potential sensitivity to air and moisture, which can lead to oxidation.[3]

Q3: What is the typical appearance of **4-Dibenzofuranol**?

4-Dibenzofuranol is typically a pale peach, fluffy crystalline powder.^{[1][2]} Any significant deviation from this appearance may indicate degradation or impurity.

Q4: What are the signs of degradation for **4-Dibenzofuranol**?

Visual signs of degradation can include a change in color (e.g., darkening), caking of the powder, or a noticeable change in solubility. If you observe any of these changes, the integrity of the compound may be compromised.

Q5: What are the general handling precautions for **4-Dibenzofuranol**?

Handle **4-Dibenzofuranol** in a well-ventilated area, preferably in a chemical fume hood.^[4] Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.^[1] Avoid creating dust and ensure containers are securely sealed after use.^[4]

Stability and Storage Conditions Summary

Parameter	Recommended Condition	Rationale
Temperature	2-8°C ^{[1][2]}	To minimize the rate of potential degradation reactions.
Atmosphere	Inert gas (e.g., Nitrogen or Argon) ^{[1][2]}	To prevent oxidation of the phenolic hydroxyl group.
Light	Store in the dark (e.g., amber vial)	To prevent potential photodegradation.
Moisture	Dry, tightly sealed container ^{[4][5]}	To prevent hydrolysis and moisture-mediated degradation.
Container	Tightly sealed, appropriate for chemical storage	To prevent contamination and exposure to air and moisture.

Troubleshooting Guide

Issue 1: The **4-Dibenzofuranol** powder has changed color.

- Possible Cause: This is a likely indicator of oxidation or degradation due to improper storage, such as exposure to air, light, or elevated temperatures.
- Solution:
 - Review your storage conditions against the recommended guidelines in the table above.
 - If the compound has been stored improperly, it is advisable to use a fresh batch for critical experiments.
 - For future storage, ensure the container is tightly sealed and purged with an inert gas before storing at 2-8°C and protected from light.

Issue 2: The compound shows poor solubility compared to previous batches.

- Possible Cause: A decrease in solubility can be a sign of degradation, where the compound may have polymerized or oxidized into less soluble byproducts.
- Solution:
 - Verify the solvent and concentration are appropriate for **4-Dibenzofuranol**.
 - If solubility issues persist with a freshly opened container, consider the possibility of lot-to-lot variability.
 - If an older batch is being used, degradation is a probable cause. It is recommended to use a new, properly stored batch.

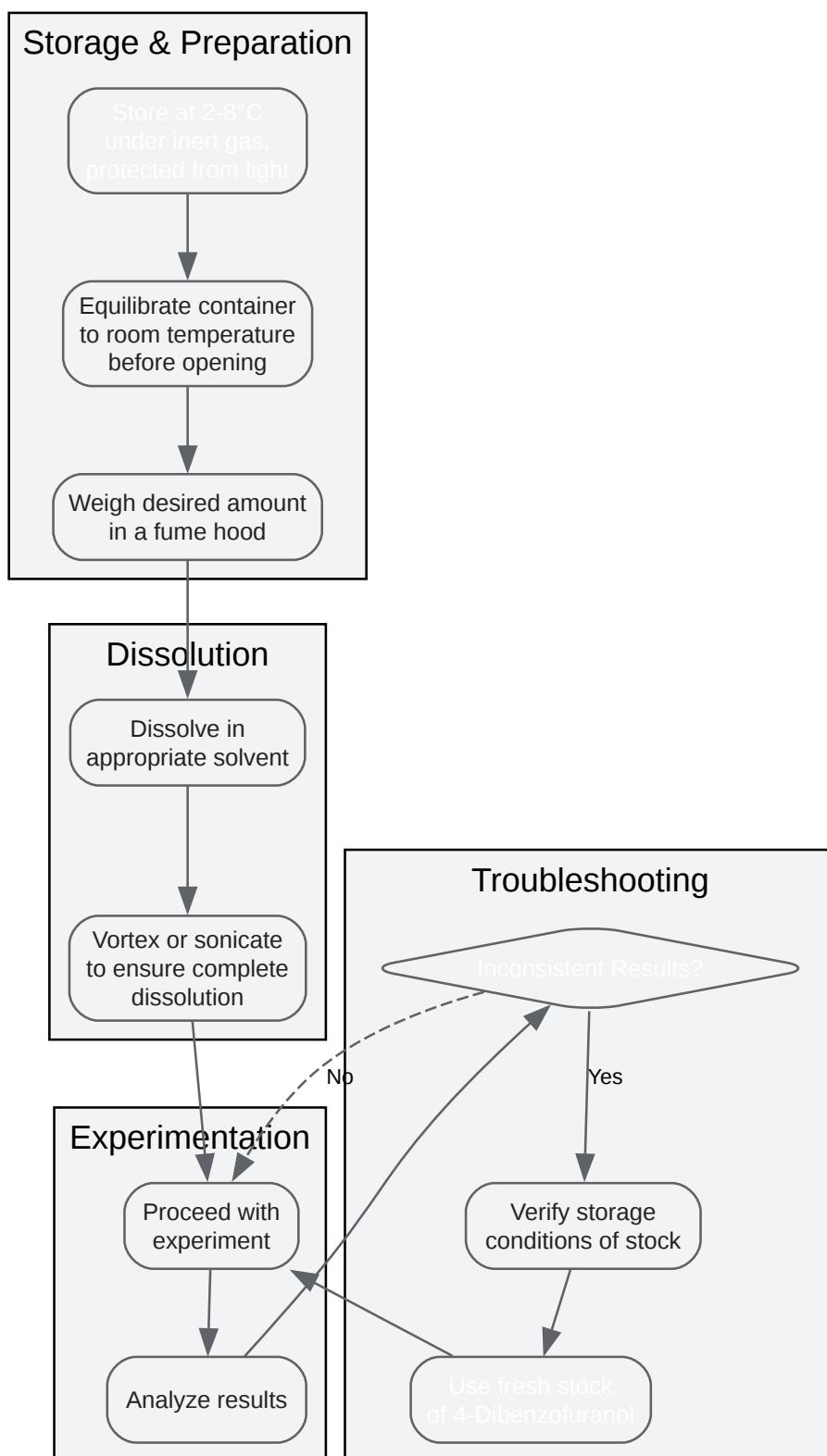
Issue 3: Inconsistent experimental results are being observed.

- Possible Cause: If other experimental parameters have been ruled out, the stability and purity of **4-Dibenzofuranol** could be the source of inconsistency.
- Solution:
 - Perform a quality control check on your current stock of **4-Dibenzofuranol** if possible (e.g., melting point, HPLC). The melting point is reported to be 125°C.^{[1][2]}

- Always use a fresh, properly stored batch of the compound for sensitive experiments to ensure reproducibility.
- Document the lot number and opening date of the compound to track its history.

Experimental Workflow

Below is a general workflow for handling and using **4-Dibenzofuranol** to ensure experimental success.



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Caption: Workflow for handling **4-Dibenzofuranol**.

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References

- 1. dibenzofuran-4-ol | 19261-06-4 [amp.chemicalbook.com]
- 2. dibenzofuran-4-ol | 19261-06-4 [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. echemi.com [echemi.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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